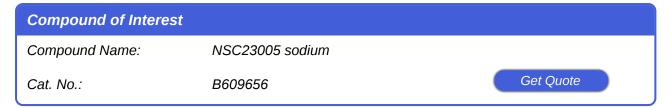




# Application Note: Preparation of NSC23005 Sodium Stock Solutions

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Audience: Researchers, scientists, and drug development professionals.

Introduction NSC23005 is a small molecule inhibitor of p18INK4C, a member of the INK4 family of cyclin-dependent kinase (CDK) inhibitors.[1][2] By inhibiting p18, NSC23005 effectively activates CDK4 and CDK6, which promotes cell cycle progression.[2][3] This mechanism has been shown to potently and selectively promote the ex vivo expansion of both human and murine hematopoietic stem cells (HSCs) with an ED50 of 5.21 nM.[1][4][5] Notably, it does not affect the proliferation of leukemia cells.[1][2] Proper preparation of stock solutions is critical for ensuring experimental reproducibility and accuracy. This document provides detailed protocols for preparing **NSC23005 sodium** stock solutions for research use.

## **Physicochemical and Solubility Data**

Quantitative data for **NSC23005 sodium** salt has been compiled from various sources. It is important to note that solubility can be affected by factors such as solvent purity, temperature, and the presence of moisture.[3][6]

Table 1: Physicochemical Properties of NSC23005 Sodium



| Property          | Value   | Reference    |
|-------------------|---|--------------|
| Formal Name       | 4-[(cyclohexylamino)sulfonyl]-<br>benzoic acid, monosodium salt | [5]          |
| Molecular Formula | C13H16NNaO4S  | [1][5][6]    |
| Molecular Weight  | 305.33 g/mol  | [1][2][3][6] |
| Appearance        | White to off-white crystalline solid                            | [3][5]       |
| Purity            | ≥98%  | [5]          |
| CAS Number        | 1796596-46-7  | [1][5][6]    |

Table 2: Solubility of NSC23005 Sodium



| Solvent                 | Concentration                                 | Notes  | Reference |
|-------------------------|---|--|-----------|
| Water                   | ≥100 mg/mL (327.51<br>mM)                     | High solubility.   | [3]       |
| Soluble to 100 mM       | [1]   |  |           |
| 61 mg/mL                | [6]   |  |           |
| PBS (pH 7.2)            | 10 mg/mL                                      | [5]  | _         |
| DMSO                    | 61 mg/mL (199.78<br>mM)                       | Use fresh, anhydrous DMSO as moisture can reduce solubility. | [6]       |
| 45 mg/mL (158.82<br>mM) | Sonication is recommended to aid dissolution. | [4]  |           |
| 6.4 mg/mL (20.96<br>mM) | Ultrasonic assistance is needed.              | [2][3]   | _         |
| Soluble to 100 mM       | [1]   |  | _         |
| Ethanol                 | 7 mg/mL                                       | [6]  | _         |
| 0.2 mg/mL               | [5]   |  | _         |

## **Experimental Protocols**

Materials and Equipment

- NSC23005 sodium salt powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free water or Phosphate-Buffered Saline (PBS)
- Analytical balance
- Sterile volumetric flasks



- Sterile, calibrated micropipettes and tips
- Vortex mixer
- Ultrasonic bath (recommended for DMSO)
- Sterile, light-protective microcentrifuge tubes for aliquots
- Personal Protective Equipment (PPE): lab coat, safety glasses, gloves

## Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol is suitable for most in vitro cell culture experiments.

- 1. Calculation: To prepare a 10 mM stock solution, the required mass of **NSC23005 sodium** (MW = 305.33 g/mol ) is calculated as follows:
- Mass (mg) = Volume (mL) × Concentration (mM) × Molecular Weight (g/mol)
- For 1 mL of 10 mM solution: Mass = 1 mL  $\times$  10 mmol/L  $\times$  (1 L / 1000 mL)  $\times$  305.33 g/mol  $\times$  (1000 mg / 1 g) = 3.053 mg

#### 2. Procedure:

- Allow the vial of NSC23005 sodium powder to equilibrate to room temperature before opening to prevent condensation.
- Carefully weigh out 3.05 mg of the powder using an analytical balance and place it into a sterile tube or flask.
- Add 1 mL of fresh, anhydrous DMSO to the powder.
- Close the container tightly and vortex thoroughly for 1-2 minutes until the solid is fully dissolved.
- If dissolution is slow, place the tube in an ultrasonic bath for 5-10 minutes.[2][4] Visually inspect the solution to ensure no particulates are present.



- Dispense the stock solution into single-use aliquots in sterile, light-protective tubes. This
  prevents repeated freeze-thaw cycles.[6]
- Label aliquots clearly with the compound name, concentration, solvent, and date of preparation.

## Protocol 2: Preparation of a 100 mM Stock Solution in Water

Due to its high aqueous solubility, water is an excellent solvent for preparing concentrated stock solutions of **NSC23005 sodium**.[1][3]

- 1. Calculation:
- For 1 mL of 100 mM solution: Mass = 1 mL  $\times$  100 mmol/L  $\times$  (1 L / 1000 mL)  $\times$  305.33 g/mol  $\times$  (1000 mg / 1 g) = 30.53 mg
- 2. Procedure:
- Equilibrate the vial of **NSC23005 sodium** powder to room temperature.
- Weigh out 30.53 mg of the powder and transfer it to a sterile volumetric flask.
- Add approximately 80% of the final volume (e.g., 800 μL for a 1 mL final volume) of sterile, nuclease-free water.
- Vortex until the powder is completely dissolved. The sodium salt should dissolve readily in water.
- Add sterile water to reach the final desired volume (e.g., 1 mL).
- For sterile applications, the final solution can be passed through a 0.22 μm sterile filter.
- Dispense into single-use aliquots, label appropriately, and store as recommended below.

## Storage and Stability

Proper storage is essential to maintain the activity of NSC23005.



Table 3: Recommended Storage Conditions

| Form           | Storage<br>Temperature     | Duration      | Reference |
|----------------|----------------------------|---------------|-----------|
| Solid Powder   | -20°C                      | Up to 3 years | [4][6]    |
| 4°C            | Sealed, away from moisture | [3]           |           |
| Stock Solution | -80°C                      | Up to 1 year  | [4][6]    |
| -20°C          | Up to 1 month              | [3][6]        |           |

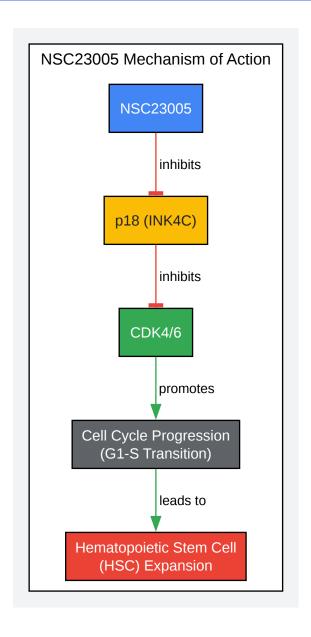
#### Key Recommendations:

- Avoid Freeze-Thaw Cycles: Aliquoting stock solutions is critical to preserving compound integrity.[6]
- Protect from Light: Store aliquots in amber or light-blocking tubes.
- Hygroscopic Nature: For DMSO stocks, use fresh, anhydrous solvent as absorbed moisture can significantly impact solubility and stability.[3]

# Visualizations Signaling Pathway

The diagram below illustrates the mechanism by which NSC23005 promotes the expansion of hematopoietic stem cells.





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Mechanism of NSC23005 in promoting HSC expansion.

## **Experimental Workflow**

This diagram outlines the general steps for preparing a stock solution of NSC23005 sodium.





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General workflow for preparing NSC23005 stock solutions.

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